

A Technical Guide to the Physical Properties of Cyclopentanecarbonitrile

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Compound of Interest

Compound Name: Cyclopentanecarbonitrile

Cat. No.: B127170

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Audience: Researchers, scientists, and drug development professionals.

Core Content: This guide provides a detailed overview of the key physical properties of **Cyclopentanecarbonitrile**, including its boiling point and density. It also outlines standard experimental methodologies for the determination of these properties.

Introduction to Cyclopentanecarbonitrile

Cyclopentanecarbonitrile, also known as cyanocyclopentane, is an alicyclic nitrile with the chemical formula C_6H_9N .^[1] It is a clear, colorless to faintly yellow liquid at room temperature.^[2] ^[3] This compound serves as a valuable substrate and reagent in various chemical syntheses. For instance, it is utilized in investigations of the specific activity of nitrile and amide hydrolyzing enzymes.^{[2][3]} Understanding its physical properties is crucial for its application in research and development, particularly in drug discovery and materials science, where it may be used as a building block or solvent.

Physical Properties

The fundamental physical characteristics of **Cyclopentanecarbonitrile** are summarized in the table below. These values are critical for predicting its behavior in different chemical environments and for designing experimental and industrial processes.

Property	Value	Conditions
Boiling Point	67-68 °C	at 10 mm Hg[1][2][3][4][5]
Density	0.912 g/mL	at 25 °C[1][2][3][4][5]
Melting Point	-76 °C	
Refractive Index	1.441	at 20 °C (n _{20/D})[1][2][3][4][5]
Molecular Weight	95.14 g/mol	

The relatively high boiling point of nitriles, considering their molecular size, is attributed to strong permanent dipole-dipole attractions and van der Waals dispersion forces between the molecules, arising from the polar nature of the carbon-nitrogen triple bond.[6][7]

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standard laboratory procedures for measuring the boiling point and density of liquid samples like **Cyclopentanecarbonitrile**.

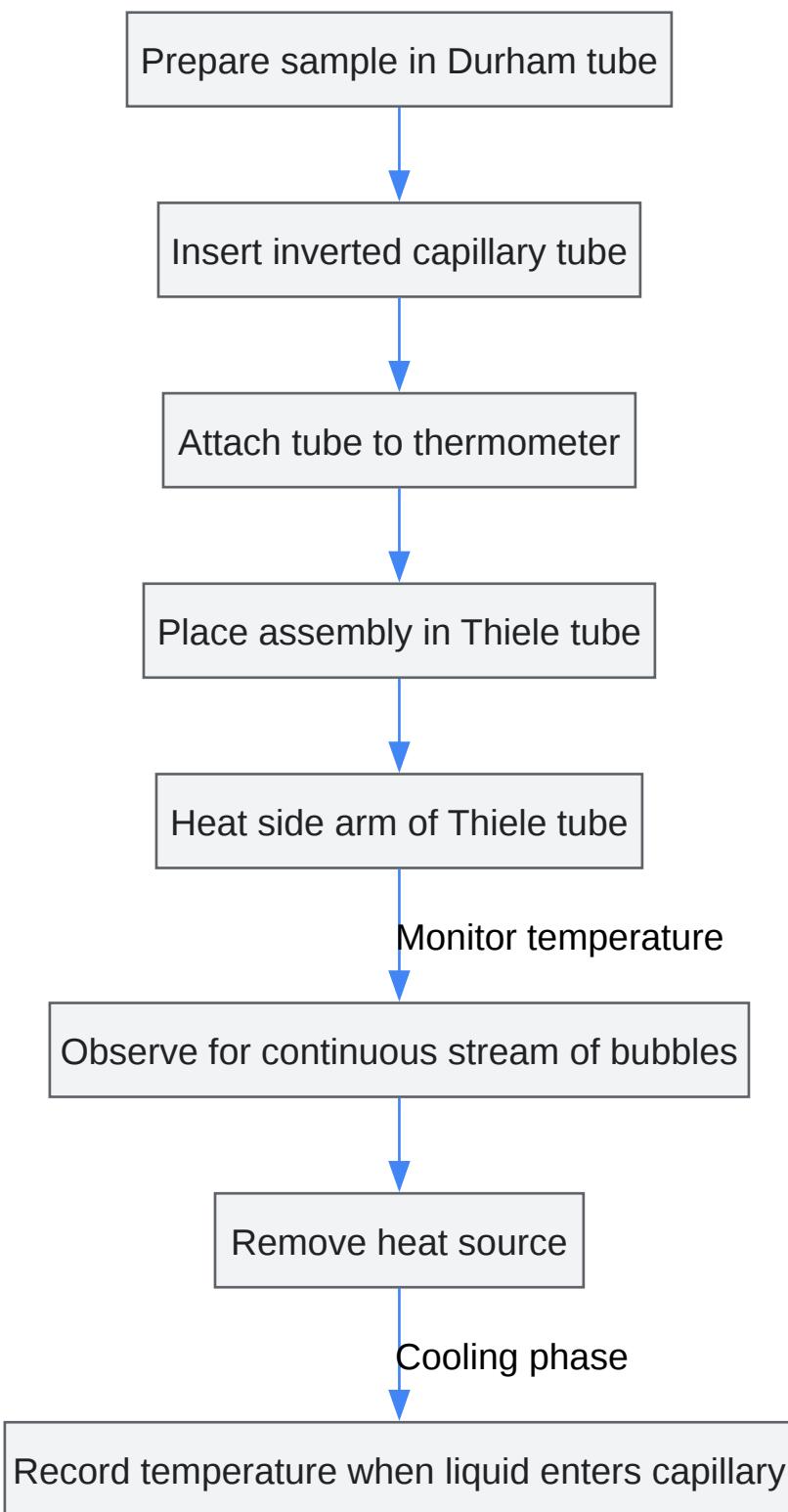
Boiling Point Determination: Thiele Tube Method

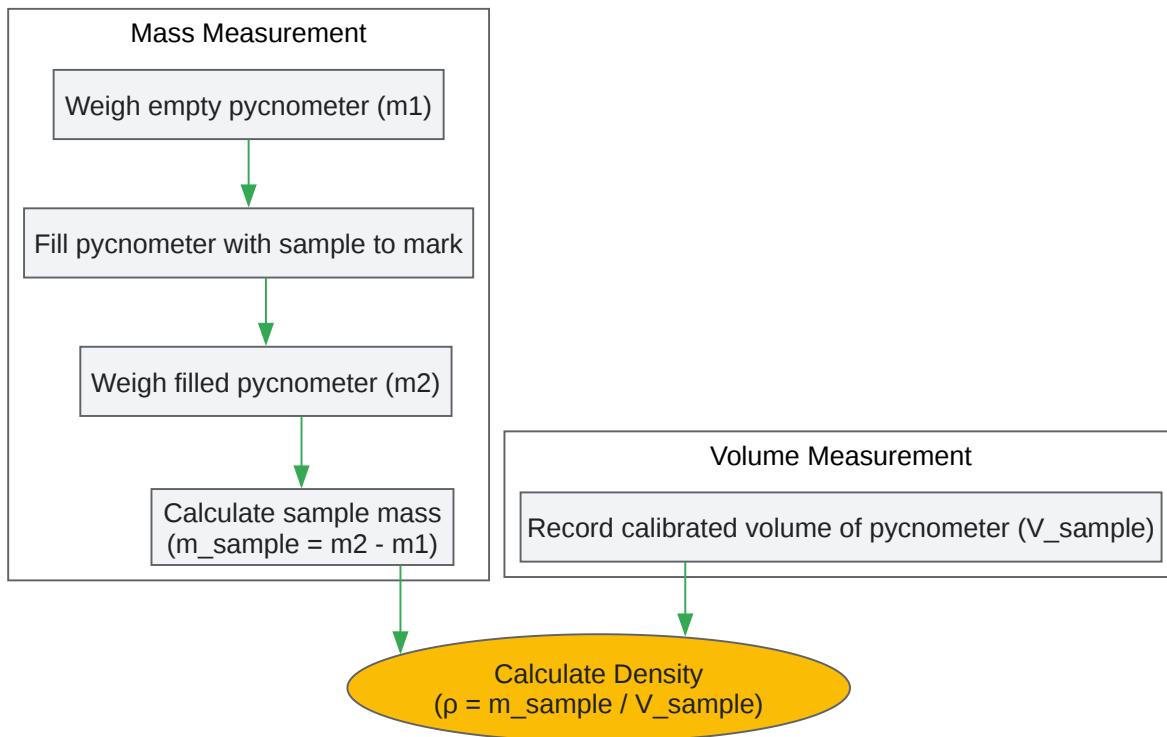
The Thiele tube method is a convenient and widely used technique for determining the boiling point of small quantities of a liquid.[8]

Methodology:

- Sample Preparation: A small volume (approximately 0.5 mL) of **Cyclopentanecarbonitrile** is placed into a small test tube or a Durham tube.
- Capillary Tube Insertion: A capillary tube, sealed at one end, is inverted and placed into the sample tube with its open end submerged in the liquid.
- Apparatus Assembly: The sample tube is attached to a thermometer, ensuring the sample is level with the thermometer's bulb. This assembly is then secured in a Thiele tube containing a high-boiling point oil (e.g., mineral oil), making sure the sample is immersed in the oil.

- Heating: The side arm of the Thiele tube is gently and consistently heated. This design ensures uniform heat circulation within the oil bath.
- Observation: As the temperature approaches the boiling point, a stream of bubbles will begin to emerge from the open end of the capillary tube. Heating is continued until a continuous and vigorous stream of bubbles is observed.
- Boiling Point Reading: The heat source is then removed. The liquid will begin to cool, and the stream of bubbles will slow down. The boiling point is the temperature at which the last bubble emerges and the liquid just begins to enter the capillary tube. This temperature corresponds to the point where the vapor pressure of the sample equals the external atmospheric pressure.
- Pressure Correction: The recorded boiling point should be noted along with the ambient barometric pressure, as boiling points are pressure-dependent.



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